

Comprehensive Disposal Guide: L-Threonic Acid Calcium Salt Hydrate

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Compound of Interest

Compound Name: *L-ThreonicAcidCalciumSalthydrate*

CAS No.: 70753-61-6

Cat. No.: B127960

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Executive Summary & Chemical Profile

L-Threonic Acid Calcium Salt Hydrate (Calcium L-Threonate) is widely utilized in drug development and nutraceutical research for its high bioavailability and role in osteo-metabolic pathways. While generally classified as non-hazardous under GHS and RCRA standards, professional laboratory environments must adhere to a "Zero-Discharge" mindset to ensure data integrity and environmental stewardship.

This guide moves beyond basic compliance, establishing a Best Practice Protocol that integrates seamlessly with standard GLP (Good Laboratory Practice) workflows.

Chemical Identity & Physical Properties

Property	Specification
Chemical Name	L-Threonic Acid Calcium Salt (Hydrate)
Common Synonyms	Calcium L-Threonate; (2R,3S)-2,3,4-Trihydroxybutyric acid calcium salt
CAS Number	70753-61-6
Molecular Formula	C ₈ H ₁₄ CaO ₁₀ (anhydrous basis)
Solubility	Soluble in water; Sparingly soluble in methanol
GHS Classification	Not Classified (Non-Hazardous)
RCRA Waste Code	None (Not P-listed or U-listed)

Pre-Disposal Hazard Assessment

Before initiating disposal, the waste stream must be characterized to ensure no cross-contamination has occurred.

- **Primary Hazard:** Low. The substance is a calcium salt of a sugar acid metabolite.
- **Secondary Hazard (Contextual):** If the salt was used in conjunction with cytotoxic drugs, organic solvents, or biological vectors, the waste assumes the hazard classification of the most toxic contaminant.
- **Reactivity:** Stable. Incompatible with strong oxidizing agents.

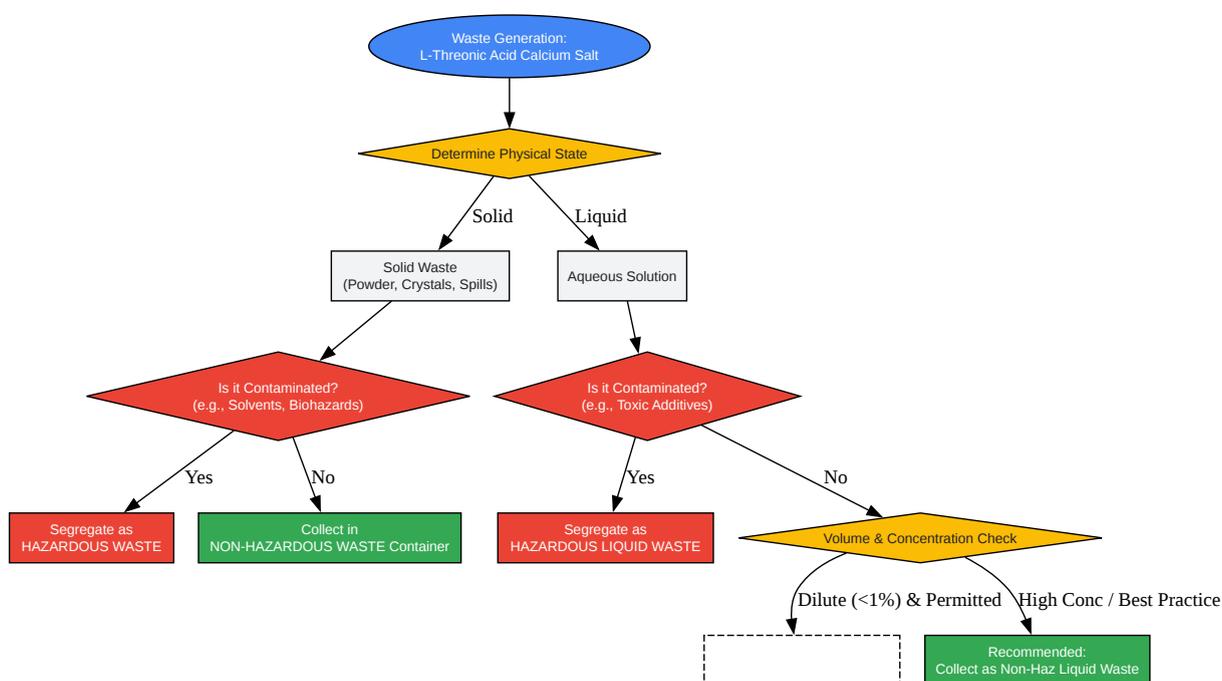
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Critical Check: Does the waste contain heavy metals, organic solvents (>10%), or biological hazards?

- *YES: Dispose of according to the contaminant's hazardous waste protocol.*
 - *NO: Proceed with the Non-Hazardous protocols below.*
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Disposal Workflows (Decision Logic)

The following logic gate visualizes the decision-making process for disposing of L-Threonic Acid Calcium Salt.



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Figure 1: Decision logic for the segregation and disposal of L-Threonic Acid Calcium Salt waste streams.

Detailed Operational Procedures

Protocol A: Solid Waste Disposal (Powders & Contaminated Solids)

Scope: Expired reagents, spilled powder, and contaminated weighing boats/PPE.

- Segregation: Ensure the waste is not mixed with oxidizers or acids.
- Containment:
 - Place waste in a clear, chemically compatible bag (polyethylene) or a wide-mouth plastic container.
 - Labeling: Affix a label reading "Non-Hazardous Chemical Waste – Calcium Threonate."
- Disposal:
 - Preferred: Transfer to the facility's chemical waste management team for incineration or landfilling.^[1]
 - Alternative (Low Volume): If local regulations explicitly permit, small quantities of non-contaminated solids may be double-bagged and discarded in municipal trash. Verify with EHS first.

Protocol B: Aqueous Solution Disposal

Scope: Buffer solutions, mother liquors, and dissolved remnants.

- Neutralization Check: Ensure pH is between 5 and 9 (though Calcium Threonate solutions are typically near neutral).
- Option 1: Chemical Waste Collection (Recommended)
 - Collect in a High-Density Polyethylene (HDPE) carboy.
 - Label as "Non-Hazardous Aqueous Waste."
 - List constituents: "Water (~95%), Calcium L-Threonate (~5%)."
- Option 2: Drain Disposal (Conditional)
 - Prerequisites: The solution must be dilute (<1%), non-toxic, and free of heavy metals or organic solvents.

- Procedure: Flush down a laboratory sink connected to a sanitary sewer (never a storm drain) with copious amounts of water (20:1 ratio) to prevent salt crystallization in traps.

Protocol C: Empty Container Management

Regulatory Standard: "RCRA Empty" (40 CFR 261.7)

- Triple Rinse: Rinse the empty bottle three times with water.
- Rinsate Management: Pour the first rinse into the liquid waste container (Protocol B). Subsequent rinses may go down the drain.
- Defacement: Cross out or remove the original label to prevent confusion.
- Recycle/Trash: Place the clean, defaced container in the recycling bin or regular trash.

Emergency Procedures (Accidental Release)

Although L-Threonic Acid Calcium Salt is low-toxicity, accidental releases should be handled professionally to maintain lab hygiene.

- PPE Required: Nitrile gloves, safety glasses, and a standard lab coat. Respiratory protection (N95) is recommended if dust is generated.
- Spill Cleanup:
 - Ventilate: Ensure adequate air exchange.^{[1][2][3][4]}
 - Contain: Sweep up dry spills carefully to avoid creating dust. Dampen slightly with a wet paper towel if necessary.
 - Clean: Wipe the surface with a damp cloth.
 - Dispose: Place spill debris into the Solid Waste container (Protocol A).

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 131752488, Calcium L-threonate. Retrieved from [\[Link\]](#)

- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations (40 CFR Parts 239-282). Retrieved from [\[Link\]](#)

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Sources

- 1. store.sangon.com [store.sangon.com]
- 2. echemi.com [echemi.com]
- 3. sds.metasci.ca [sds.metasci.ca]
- 4. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
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